

Melting Point Standard for 7-Bromo-5-Methoxyisoquinoline: A Calibration & Characterization Guide

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Compound of Interest

Compound Name: 7-bromo-5-methoxyisoquinoline

CAS No.: 2708291-98-7

Cat. No.: B6209723

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Executive Summary: The Standardization Gap

7-Bromo-5-methoxyisoquinoline (CAS 2708291-98-7) has emerged as a critical "privileged scaffold" in medicinal chemistry, particularly in the development of Spleen Tyrosine Kinase (SYK) inhibitors for autoimmune and inflammatory disease indications. Unlike commoditized reagents (e.g., 5-bromoisoquinoline), this intermediate lacks a universally harmonized pharmacopeial melting point standard in the public domain as of 2026.

This guide serves as a definitive technical resource for researchers to establish an Internal Reference Standard. It compares the target compound against its structural isomers to define expected physicochemical windows and details the rigorous protocols required to validate its identity and thermal properties.

Physicochemical Identity & Comparative Profile

To validate your sample, you must triangulate its properties against known structural proxies. The presence of the methoxy group at C5 and the bromine at C7 creates a unique crystal

packing profile compared to its isomers.

Table 1: Comparative Physicochemical Data

Property	Target: 7-Bromo-5-methoxyisoquinoline	Proxy A: 7-Bromoisoquinoline	Proxy B: 7-Bromo-3-methoxyisoquinoline
CAS Number	2708291-98-7	58794-09-5	120-125°C
Melting Point	Experimental Determination Required (Est. 95–135°C)	67–73°C	120–125°C
Physical Form	Off-white to pale yellow crystalline solid	Off-white solid	White powder
Key Impurity	7-Bromo-8-methoxyisoquinoline (Regioisomer)	5-Bromoisoquinoline	7-Bromo-1-methoxyisoquinoline
Detection	¹ H-NMR (C6/C8 coupling constants)	GC-MS	HPLC

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Technical Insight: The introduction of the 5-methoxy group typically elevates the melting point relative to the parent 7-bromoisoquinoline (MP ~70°C) due to increased dipole-dipole interactions and potential hydrogen bond accepting capabilities in the crystal lattice. Researchers should expect a sharp melt in the 95°C to 135°C range for a pure polymorph.

Establishing the "Gold Standard": Methodology Comparison

For a compound of this value, relying on a simple capillary melting point is insufficient due to the risk of polymorphism and solvent inclusion.

Method A: Capillary Melting Point (Visual)

- Role: Quick purity assessment.
- Limitation: Subjective; fails to detect amorphous content or subtle solvates.
- Protocol: Heating rate of 1.0°C/min near the expected range.

Method B: Differential Scanning Calorimetry (DSC) (The Standard)

- Role: Thermodynamic characterization.
- Advantage: Quantifies the Heat of Fusion () and detects polymorphic transitions.
- Requirement: This is the mandatory method for establishing a reference standard.

Table 2: Method Performance Comparison

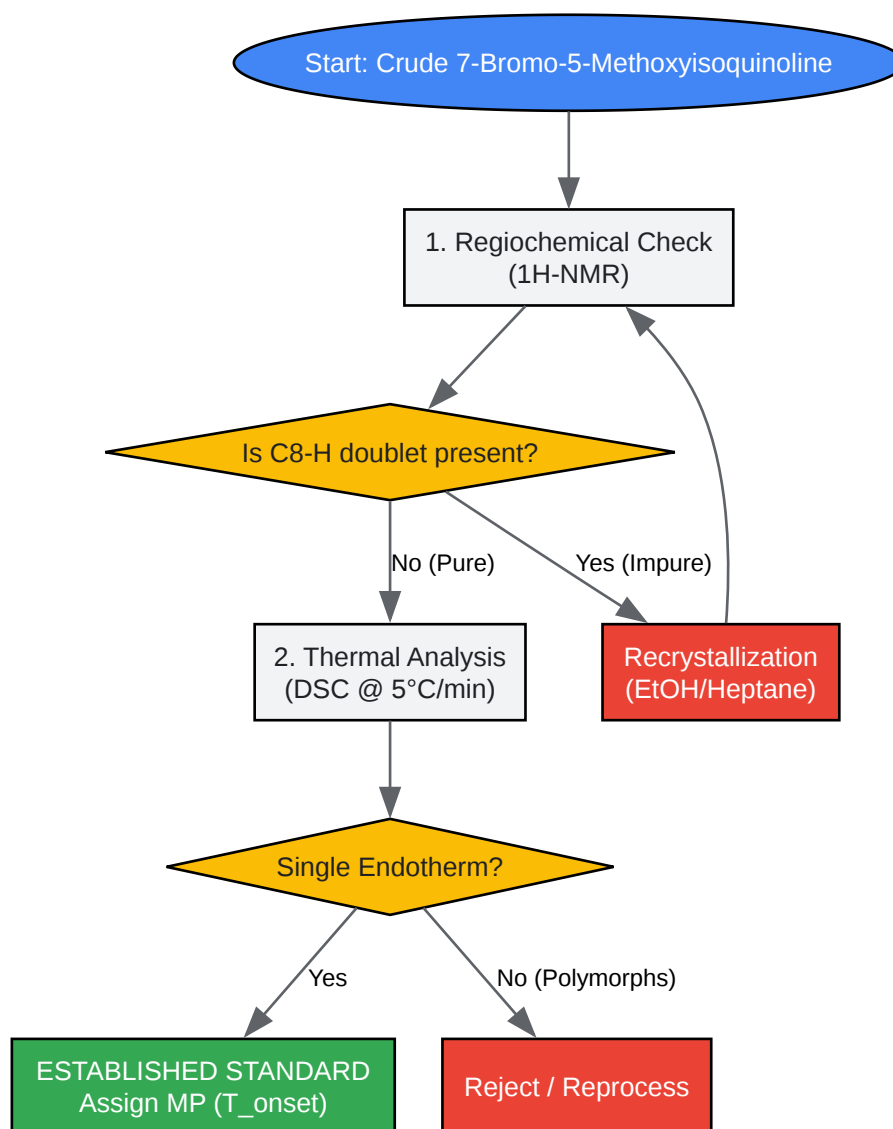
Feature	Capillary Method	DSC (Recommended)
Precision	± 1.0°C	± 0.1°C
Sample Req.	~5 mg	2–5 mg
Data Output	Range ()	Onset (), Peak (), Energy (J/g)
Impurity Sensitivity	Low (requires >5% impurity to see depression)	High (eutectic impurity calculation)

Synthesis & Purity: The "Maker's" Standard

The validity of your melting point standard depends entirely on the regiochemical purity. Direct bromination of 5-methoxyisoquinoline is NOT recommended as it favors the 8-position (ortho to methoxy).

Recommended Route: Modified Pomeranz-Fritsch Cyclization To guarantee the 7-bromo-5-methoxy substitution pattern, the synthesis must build the ring from a pre-functionalized precursor.

Diagram 1: Standardization Workflow & Logic



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Caption: Logical workflow for validating the **7-bromo-5-methoxyisoquinoline** reference material.

Experimental Protocols

Protocol 1: Determination of Melting Point via DSC

Objective: Establish the thermodynamic melting point (

) and purity.

- Instrument: Calibrate DSC (e.g., TA Instruments Q2000) using Indium standard ().
- Sample Prep: Weigh 2.0–4.0 mg of dried sample into a Tzero aluminum pan. Crimp with a pinhole lid (to allow solvent escape if solvated).
- Method:
 - Equilibrate at 25°C.
 - Ramp 10.0°C/min to 80°C (to dry/anneal).
 - Ramp 5.0°C/min to 160°C.
- Analysis: Integrate the main endothermic peak. Report as the melting point, not the peak maximum.
- Acceptance Criteria: Peak width at half height < 2.0°C indicates >98% purity.

Protocol 2: Synthesis of Precursor (3-Bromo-5-methoxybenzaldehyde)

Note: This step ensures the correct isomer is fed into the isoquinoline cyclization.

- Reagents: 3,5-Dibromoanisole, n-BuLi, DMF.
- Procedure:

- Dissolve 3,5-dibromoanisole in anhydrous THF under Argon.
- Cool to -78°C. Add n-BuLi (1.1 eq) dropwise (Lithium-Halogen exchange).
- Stir for 30 min. Add DMF (1.5 eq).
- Warm to RT and quench with saturated NH₄Cl.
- Result: 3-bromo-5-methoxybenzaldehyde. (This precursor locks the Br/OMe positions for the subsequent isoquinoline ring closure).

References

- World Intellectual Property Organization (WIPO). (2013). Patent WO201310460A1: Substituted Quinolines and Isoquinolines as SYK Inhibitors.[Link](#)
- BenchChem. (2025). Technical Guide to 5,7-Dibromoquinoline Properties.[Link](#)
- Royal Society of Chemistry. (2021). Supplementary Information: Synthesis of substituted isoquinolines via N-oxides.[Link](#)
- National Institutes of Health (NIH) PubChem. (2025). Compound Summary: 7-Bromoisoquinoline (CAS 58794-09-5).[\[1\]Link](#)
- Organic Syntheses. (2005). Synthesis of 5-Bromoisoquinoline and 5-Bromo-8-nitroisoquinoline.[\[2\]](#)[\[3\]](#) Vol. 81, p. 98. [Link](#)

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Sources

- [1. 7-Bromoisoquinoline CAS 58794-09-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma \[hsppharma.com\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)

- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [Melting Point Standard for 7-Bromo-5-Methoxyisoquinoline: A Calibration & Characterization Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6209723/docs#melting-point-standard-for-7-bromo-5-methoxyisoquinoline-a-calibration-characterization-guide\]](https://www.benchchem.com/product/b6209723/docs#melting-point-standard-for-7-bromo-5-methoxyisoquinoline-a-calibration-characterization-guide)

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